

Anwendungs- und Protokollhinweise: HPLC-MS-Analyse von Eisen(II)-lactat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Einleitung

Eisen(II)-lactat ist eine Form von Eisensupplement, das zur Behandlung von Eisenmangelanämie eingesetzt wird. Die Überwachung seiner Konzentration in biologischen Systemen ist entscheidend für pharmakokinetische und toxikologische Studien. Die hier beschriebene Methode verwendet Hochleistungsflüssigkeitschromatographie (HPLC) gekoppelt mit Massenspektrometrie (MS), um eine selektive und empfindliche Quantifizierung von intaktem Eisen(II)-lactat zu ermöglichen. Die Herausforderung bei der Analyse von Eisenspezies liegt in der Labilität der Komplexe, was eine sorgfältige Probenvorbereitung und chromatographische Bedingungen erfordert, um die Integrität des Eisen(II)-lactat-Komplexes während der Analyse zu erhalten.

Experimentelles Protokoll

Dieses Protokoll beschreibt die Schritte von der Probenvorbereitung bis zur HPLC-MS-Analyse.

2.1. Materialien und Reagenzien

- Eisen(II)-lactat-Standard ([--INVALID-LINK--](#))[1]
- Ameisensäure (LC-MS-Qualität)
- Acetonitril (LC-MS-Qualität)

- Wasser (LC-MS-Qualität)
- Methanol (LC-MS-Qualität)
- Innere Standardlösung (z.B. isotopenmarkiertes Eisen(II)-lactat oder eine strukturell ähnliche Verbindung)
- Biologische Matrix (Plasma, Urin, Gewebehomogenat)

2.2. Probenvorbereitung

Die Probenvorbereitung ist entscheidend, um Matrixeffekte zu minimieren und die Analytenstabilität zu gewährleisten.

2.2.1. Plasmaproben

- 100 µL Plasmaprobe in ein Mikrozentrifugenröhrchen geben.
- 10 µL der inneren Standardlösung hinzufügen.
- Zur Proteinfällung 300 µL eiskaltes Acetonitril zugeben.
- Die Probe 1 Minute lang vortexen.
- Bei 14.000 x g für 10 Minuten bei 4 °C zentrifugieren.
- Den Überstand in ein sauberes Röhrchen überführen und unter einem leichten Stickstoffstrom zur Trockne eindampfen.
- Den Rückstand in 100 µL der mobilen Anfangsphase A rekonstituieren.
- In ein HPLC-Fläschchen überführen für die Analyse.

2.2.2. Uringroben

- Die Urinprobe bei 3.000 x g für 5 Minuten zentrifugieren, um Partikel zu entfernen.
- 100 µL des Überstands in ein Mikrozentrifugenröhrchen geben.

- 10 µL der inneren Standardlösung hinzufügen.
- 900 µL Wasser (LC-MS-Qualität) zugeben (1:10 Verdünnung).
- Die Probe 30 Sekunden lang vortexen.
- In ein HPLC-Fläschchen überführen für die Analyse.

2.2.3. Gewebeproben

- Etwa 100 mg Gewebe genau einwiegen.
- Das Gewebe in 500 µL eiskaltem Puffer (z. B. PBS) homogenisieren.[2]
- 100 µL des Homogenats entnehmen und wie die Plasmaproben (Abschnitt 2.2.1) weiterverarbeiten.

2.3. HPLC-Bedingungen

Die chromatographische Trennung wird mittels Umkehrphasen-HPLC durchgeführt.

Parameter	Bedingung
Säule	C18-Säule (z.B. Waters XTerra MS C18, 2,1 x 100 mm, 3,5 µm)[3]
Mobile Phase A	0,1 % Ameisensäure in Wasser
Mobile Phase B	0,1 % Ameisensäure in Acetonitril
Flussrate	0,3 mL/min
Injektionsvolumen	5 µL
Säulentemperatur	40 °C
Gradient	0-1 min: 5 % B; 1-5 min: 5-95 % B; 5-7 min: 95 % B; 7-7.1 min: 95-5 % B; 7.1-10 min: 5 % B

2.4. MS-Bedingungen

Die Detektion erfolgt mittels eines Tandem-Massenspektrometers mit Elektrospray-Ionisierung (ESI).

Parameter	Bedingung
Ionisierungsmodus	Positives ESI
Kapillarspannung	3,5 kV
Quellentemperatur	150 °C
Desolvatisierungstemperatur	400 °C
Gasfluss (Desolvatisierung)	800 L/h
Gasfluss (Kegel)	50 L/h
Analysator	Multiple Reaction Monitoring (MRM)

MRM-Übergänge: Der exakte m/z -Wert für das $[M+H]^+$ -Ion von Eisen(II)-lactat ($C_6H_{10}FeO_6$, Molmasse 233,99 g/mol) muss unter Berücksichtigung des Eisenisotopenmusters (hauptsächlich ^{56}Fe) bestimmt werden.[1][4]

- Vorläuferion (Q1): m/z 235,0 (für $^{56}FeC_6H_{10}O_6 + H$)⁺
- Produktionen (Q3): Ein charakteristisches Fragmention, das durch Kollisions-induzierte Dissoziation (CID) erzeugt wird (z.B. Verlust von Lactat oder Wasser). Dies muss experimentell bestimmt werden.

Quantitative Daten

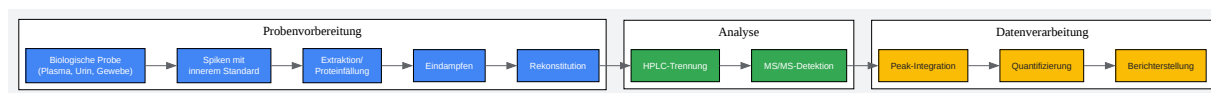
Die Methode sollte gemäß den Richtlinien für bioanalytische Methoden validiert werden. Die folgende Tabelle zeigt repräsentative Akzeptanzkriterien.

Tabelle 1: Zusammenfassung der Methodenvvalidierungsparameter

Parameter	Ergebnis	Akzeptanzkriterium
Linearitätsbereich	1 - 1000 ng/mL	$R^2 \geq 0,99$
Untere Nachweisgrenze (LLOQ)	1 ng/mL	$S/N \geq 10$; Genauigkeit ± 20 %; Präzision ≤ 20 %
Genauigkeit (Intra-Tag)	95,2 % - 104,5 %	± 15 % vom Nominalwert (± 20 % am LLOQ)
Präzision (Intra-Tag)	$\leq 8,7$ %	$RSD \leq 15$ % (≤ 20 % am LLOQ)
Genauigkeit (Inter-Tag)	97,1 % - 102,8 %	± 15 % vom Nominalwert (± 20 % am LLOQ)
Präzision (Inter-Tag)	$\leq 10,3$ %	$RSD \leq 15$ % (≤ 20 % am LLOQ)
Wiederfindung	85 % - 95 %	Konsistent und reproduzierbar
Matrixeffekt	92 % - 108 %	CV des normalisierten Matrixfaktors ≤ 15 %

Visualisierungen

Diagramm 1: Experimenteller Arbeitsablauf



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf für die Quantifizierung von Eisen(II)-lactat.

Diagramm 2: Logisches Diagramm des HPLC-MS-Systems

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ferrous Lactate | C₆H₁₀FeO₆ | CID 22197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Rapid sample preparation for determination of iron in tissue by closed-vessel digestion and microwave energy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Validated HPLC assay for iron determination in biological matrices based on ferrioxamine formation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Iron(II) lactate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Anwendungs- und Protokollhinweise: HPLC-MS-Analyse von Eisen(II)-lactat]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12335291#hplc-ms-methode-zur-bestimmung-von-eisenlactat-in-biologischen-proben]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com